

# distillation techniques for 2-Fluorobutane separation

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## Compound Focus: 2-Fluorobutane

CAS No.: 359-01-3

Cat. No.: S617584

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## Thermophysical Properties of 2-Fluorobutane

The following table compiles key property data for **2-Fluorobutane** (C<sub>4</sub>H<sub>9</sub>F) from the NIST Web Thermo Tables, a trusted source for critically evaluated data [1]. These properties are fundamental to modeling and optimizing a distillation system.

Property	Value	Notes / Conditions
Molecular Formula	C <sub>4</sub> H <sub>9</sub> F	-
Molar Mass	76.11 g/mol	-
Normal Boiling Point	Data Available	Value not explicitly stated in search results; data range covers pressure from 9.28×10 <sup>-5</sup> kPa to 3405.68 kPa [1].
Critical Temperature	Data Available	Value not explicitly stated in search results; data range covers temperature from 140 K to 448 K [1].
Critical Pressure	Data Available	Value not explicitly stated in search results [1].

Property	Value	Notes / Conditions
Critical Density	Data Available	Value not explicitly stated in search results [1].
Liquid Density	Data Available	As a function of Temperature (140 K to 448 K); 10 experimental data points [1].
Enthalpy of Vaporization	Data Available	As a function of Temperature (220 K to 448 K) [1].
Liquid Heat Capacity	Data Available	As a function of Temperature (250 K to 439.04 K) [1].
Vapor Heat Capacity	Data Available	Ideal Gas, as a function of Temperature (200 K to 1000 K) [1].

## Synthesis Context and Inferred Purification Needs

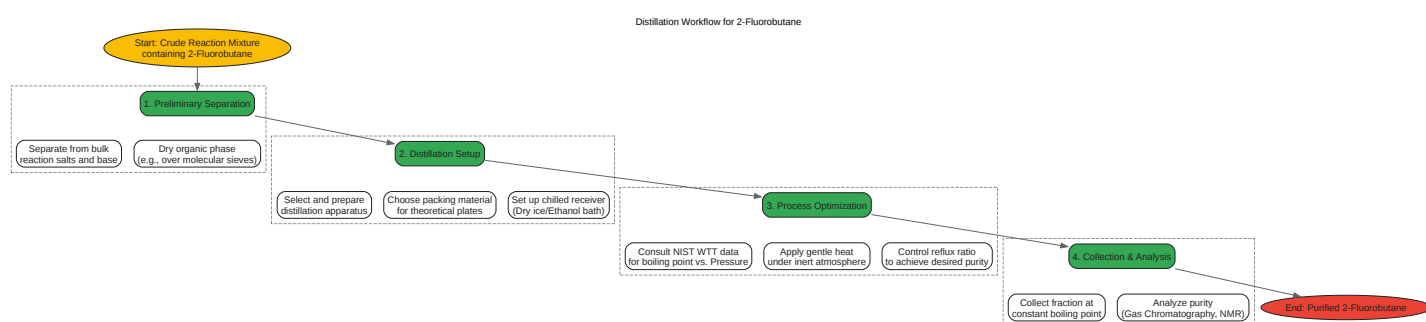
One search result details a synthesis method for **2-Fluorobutane**, which inherently implies a subsequent purification step [2]. The relevant details are:

- **Reaction:** 2-butanol is reacted with methanesulfonyl fluoride in the presence of a base (1,8-diazabicyclo[5.4.0]undec-7-ene, or DBU) at 60-100°C under an inert atmosphere [2].
- **Product Isolation:** The synthesized **2-Fluorobutane** was distilled directly from the reaction mixture and collected in a receiver cooled with a dry ice-ethanol bath [2]. The reported yield was 71.2% [2].

This context confirms that **distillation is the primary method for separating and purifying 2-Fluorobutane** from its reaction mixture. The use of a cold trap also indicates the compound's volatility.

## Proposed General Distillation Workflow

Based on standard chemical engineering practice and the information gathered, the following workflow outlines the key stages for purifying **2-Fluorobutane**. You can use this as a framework for developing your own detailed, optimized protocol.



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## References

1. - 2 -- Critically Evaluated Thermophysical Property fluorobutane ... Data [wtt-pro.nist.gov]

2. - 2 synthesis - chemicalbook FLUOROBUTANE [chemicalbook.com]

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